

# Application Notes and Protocols for Friedel-Crafts Acylation using Octanoic Anhydride

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## Compound of Interest

Compound Name: Octanoic anhydride

Cat. No.: B1584505

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## Introduction

Friedel-Crafts acylation is a cornerstone of organic synthesis, enabling the introduction of an acyl group onto an aromatic ring to form aryl ketones.<sup>[1][2]</sup> This electrophilic aromatic substitution reaction is pivotal for the synthesis of intermediates in the pharmaceutical, agrochemical, and fragrance industries.<sup>[3]</sup> **Octanoic anhydride** serves as an effective acylating agent in this reaction, leading to the formation of aryl octyl ketones, which are valuable precursors in the development of various therapeutic agents. This document provides detailed application notes and experimental protocols for the use of **octanoic anhydride** in Friedel-Crafts acylation.

The reaction proceeds via the formation of a highly electrophilic acylium ion from the reaction of **octanoic anhydride** with a Lewis acid catalyst, typically aluminum chloride ( $\text{AlCl}_3$ ).<sup>[4][5]</sup> This acylium ion is then attacked by the electron-rich aromatic ring, leading to the formation of a sigma complex, which subsequently loses a proton to restore aromaticity and yield the final aryl ketone product.<sup>[4][5]</sup> A key advantage of Friedel-Crafts acylation over alkylation is that the resulting ketone is less reactive than the starting aromatic compound, thus preventing polysubstitution.<sup>[2]</sup>

## Applications in Drug Development

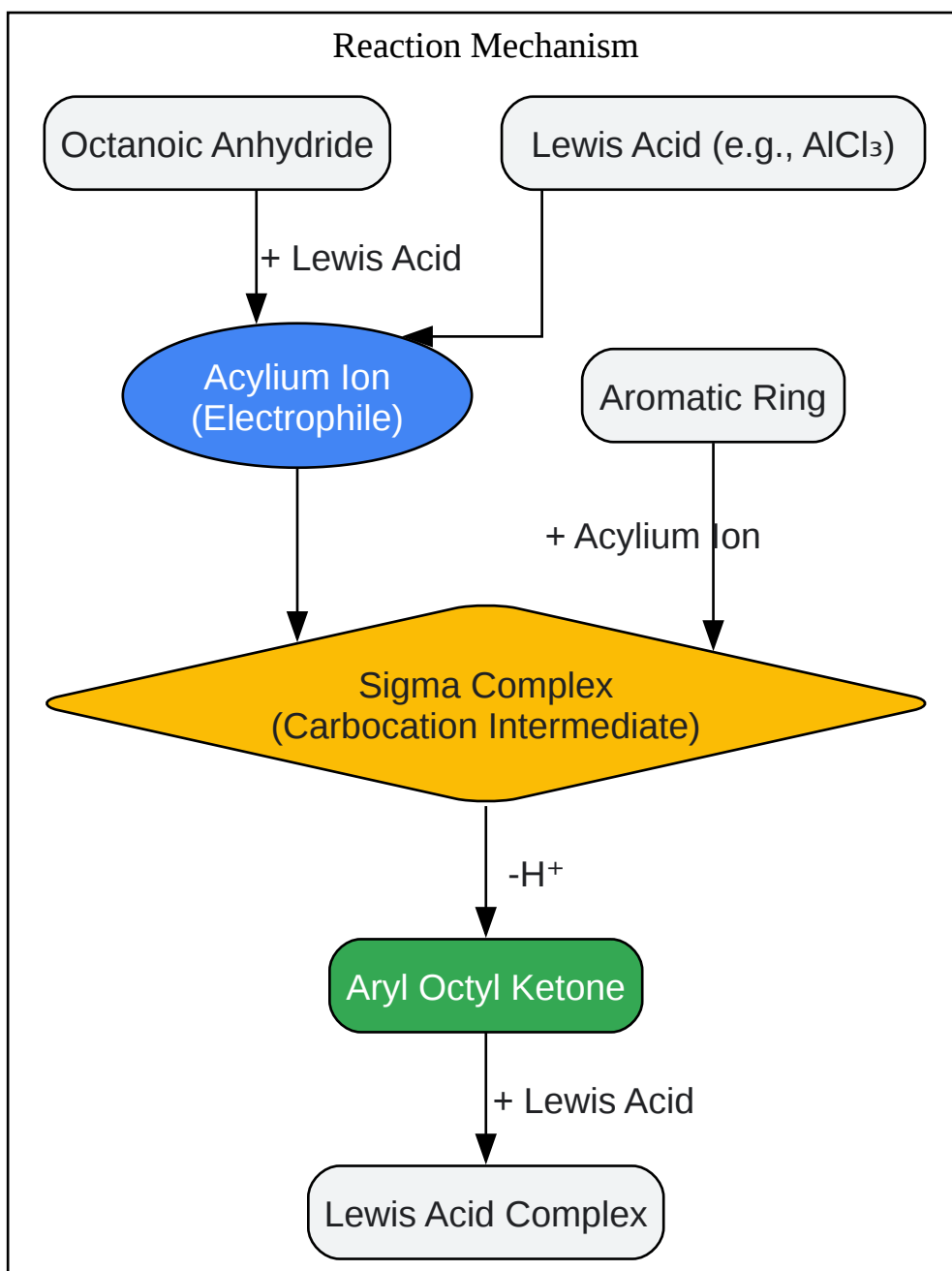
Aryl ketones are a prevalent structural motif in a wide array of pharmaceutical compounds and serve as critical intermediates in the synthesis of complex drug molecules.<sup>[6]</sup> The octanoyl group, in particular, can impart lipophilicity to a molecule, potentially enhancing its absorption, distribution, metabolism, and excretion (ADME) properties.

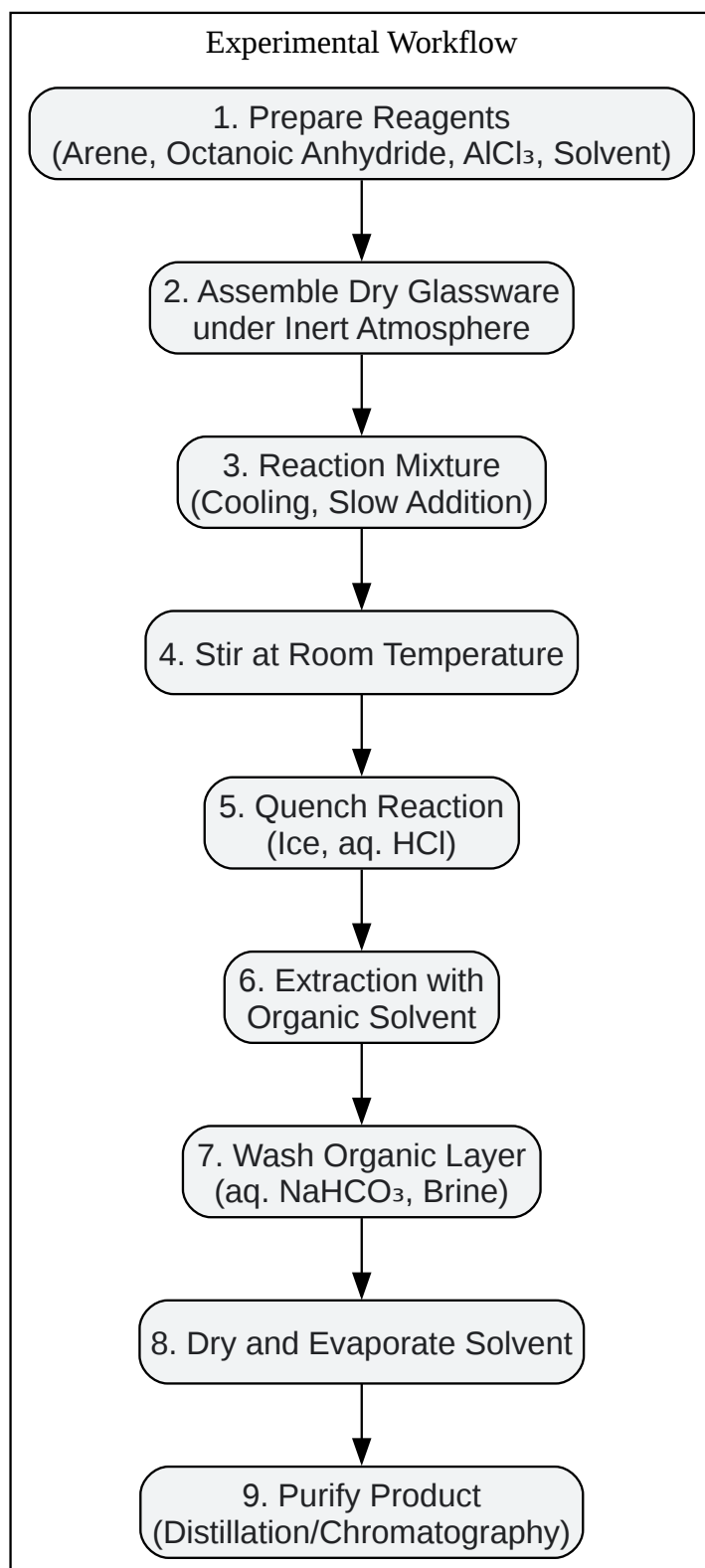
Key therapeutic areas where aryl octyl ketone synthons are relevant include:

- **Anticancer Agents:** The aryl ketone scaffold is explored for the development of novel oncology drugs.
- **Anti-inflammatory Agents:** Many non-steroidal anti-inflammatory drugs (NSAIDs) and other anti-inflammatory compounds contain aryl ketone structures.
- **Antimicrobial Compounds:** The lipophilic nature of the octanoyl chain can be leveraged in the design of new antibacterial and antifungal agents.
- **SGLT2 Inhibitors:** Aryl ketones are key intermediates in the synthesis of Sodium-Glucose Co-transporter 2 (SGLT2) inhibitors, such as Dapagliflozin, which are used in the treatment of type 2 diabetes.<sup>[6]</sup>

## Reaction Mechanism and Experimental Workflow

The following diagrams illustrate the general mechanism of Friedel-Crafts acylation with **octanoic anhydride** and a typical experimental workflow.





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